

# Physicochemical Properties of 2-Bromo-4-chloropyridine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-4-chloropyridine

Cat. No.: B1272041

[Get Quote](#)

The physical and chemical characteristics of **2-Bromo-4-chloropyridine** are fundamental to its application in organic synthesis. A summary of its key quantitative data is presented below.

Property	Value	Source(s)
Molecular Weight	192.44 g/mol	[1][2][3]
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrClN	[1][2][4][5]
CAS Number	22918-01-0	[2][4][5][6]
Appearance	Off-white to yellow solid or light yellow liquid	[2][4][5][6]
Melting Point	12 - 17 °C	[2]
Boiling Point	217.9 °C	[5]
Density	1.736 g/cm <sup>3</sup>	[5]
Flash Point	85.6 °C	[5]
Solubility	Soluble in methanol	[4][6]
Storage	Recommended storage at -20°C or 0 - 8°C	[2][4][6]

## Synthesis of 2-Bromo-4-chloropyridine

**2-Bromo-4-chloropyridine** is commonly synthesized from 2-amino-4-chloropyridine via a Sandmeyer-type reaction. The following protocol details a representative experimental procedure.

## Experimental Protocol: Synthesis from 2-Amino-4-chloropyridine

This protocol is adapted from established literature procedures[6][7].

Materials:

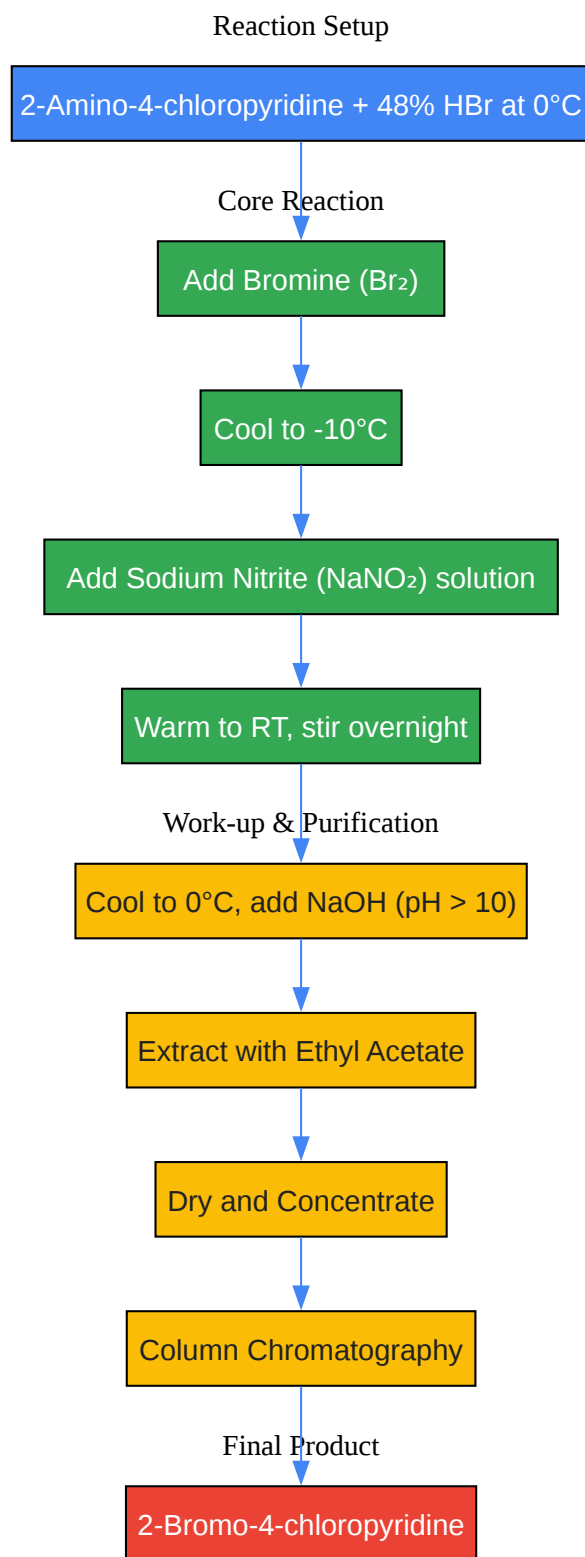
- 2-Amino-4-chloropyridine
- 48% Hydrobromic acid (HBr)
- Bromine (Br<sub>2</sub>)
- Sodium nitrite (NaNO<sub>2</sub>)
- Sodium hydroxide (NaOH)
- Ethyl acetate
- Hexane
- Deionized water

Procedure:

- **Initial Reaction Setup:** In a suitable reaction vessel, add 4-chloro-2-pyridinamine (8.9 g, 69.2 mmol) to an aqueous solution of 48% hydrobromic acid (82 mL) while maintaining the temperature at 0°C with an ice bath.
- **Bromination:** Slowly add bromine (33.4 g, 209 mmol) to the mixture over a period of 10 minutes.
- **Diazotization:** Cool the resulting mixture to -10°C. A solution of sodium nitrite (10.65 g, 154 mmol) in water (20 mL) is then added dropwise over 30 minutes, ensuring the temperature is

maintained.

- Reaction Progression: After the addition is complete, allow the mixture to warm to room temperature and stir overnight.
- Work-up: Cool the mixture to 0°C and basify by adding a 35% sodium hydroxide solution until the pH is greater than 10.
- Extraction: Extract the aqueous mixture with ethyl acetate.
- Drying and Concentration: Dry the combined organic layers, filter, and concentrate under reduced pressure (in vacuo).
- Purification: Purify the crude product via column chromatography using a gradient of 0-20% ethyl acetate in hexane to yield **2-bromo-4-chloropyridine**. A typical yield for this reaction is around 92%<sup>[6]</sup><sup>[7]</sup>.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2-Bromo-4-chloropyridine**.

## Applications in Research and Drug Development

**2-Bromo-4-chloropyridine** is a valuable intermediate in the synthesis of various high-value chemical entities.

- **Pharmaceutical Synthesis:** It is a key precursor in the development of novel pharmaceutical agents. Its utility has been demonstrated in the synthesis of compounds with potential anti-inflammatory and anti-cancer properties[2]. The differential reactivity of the bromine and chlorine atoms allows for sequential, site-selective modifications, such as in Suzuki coupling reactions, to build molecular complexity[8].
- **Agrochemicals:** This compound is also utilized in the formulation of modern agrochemicals, including herbicides and fungicides, contributing to the development of more effective crop protection solutions[2].
- **Biochemical Research:** As a biochemical reagent, **2-Bromo-4-chloropyridine** can be used to synthesize probes and inhibitors for studying biochemical pathways and enzyme functions[2][6]. For instance, it has been used to construct compounds with broad-spectrum antibacterial activity[8].
- **Material Science:** The compound finds applications in the creation of functional materials like polymers and dyes[2].

## Safety and Handling

**2-Bromo-4-chloropyridine** is classified as harmful if swallowed, causes skin irritation, and may cause serious eye damage and respiratory irritation[1]. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**2-Bromo-4-chloropyridine** is a versatile and important intermediate for professionals in the fields of drug discovery, agrochemical development, and material science. Its well-defined physicochemical properties and established synthetic routes make it a reliable building block for the creation of complex and functional molecules. A thorough understanding of its chemistry

and handling requirements is essential for its safe and effective use in a research and development setting.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Bromo-4-chloropyridine | C<sub>5</sub>H<sub>3</sub>BrClN | CID 2762836 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. echemi.com [echemi.com]
- 4. nbinno.com [nbinno.com]
- 5. innospk.com [innospk.com]
- 6. 2-Bromo-4-chloropyridine | 22918-01-0 [chemicalbook.com]
- 7. 2-Bromo-4-chloropyridine synthesis - chemicalbook [chemicalbook.com]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Physicochemical Properties of 2-Bromo-4-chloropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272041#2-bromo-4-chloropyridine-molecular-weight]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)